

Picoxystrobin Residue and Risk Profile in Cucurbits

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

Cat. No.: S639991

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Aspect	Details	Source / Crop
Recommended PHI	3 days	Cucumber [1]
Half-life	3.4 - 3.7 days	Oriental Melon [2]
Maximum Residue (at PHI)	0.029 mg/kg	Cucumber [1]
Chronic Risk Quotient (RQc)	5.64% - 21.97% (Acceptable)	Cucumber [1]
Short-Term Risk Quotient (RQa)	0.38% (Children) - 2.85% (Adults) (Acceptable)	Cucumber [1]
Analytical LOQ	0.01 mg/kg	Oriental Melon [2]

Experimental Protocol for Residue Analysis

For researchers needing to verify residue levels, the following gas chromatography with electron capture detection (GC-ECD) method, adapted from a study on oriental melon, provides a reliable approach [2].

Sample Preparation and Extraction

- **Homogenization:** Take a representative 20 g sample of the homogenized cucumber fruit and place it in a plastic bottle.
- **Extraction:** Add 100 mL of acetonitrile (ACN) to the bottle and shake manually for 1 minute.
- **Salting Out:** Add 15 g of sodium chloride (NaCl) to the mixture. Shake mechanically for 30 minutes and then centrifuge at 2000 rpm for 10 minutes.
- **Concentration:** Aspirate 40 mL of the upper ACN layer, transfer it to a round-bottomed flask, and evaporate to dryness using a rotary vacuum evaporator at 40°C.
- **Reconstitution:** Dissolve the dried residues in 6 mL of *n*-hexane.

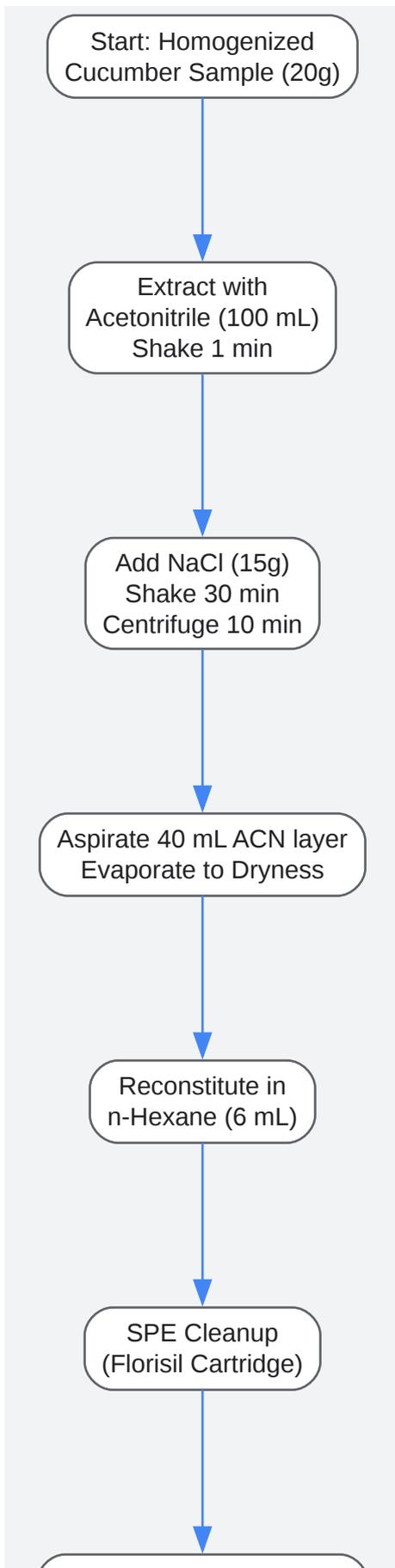
Cleanup

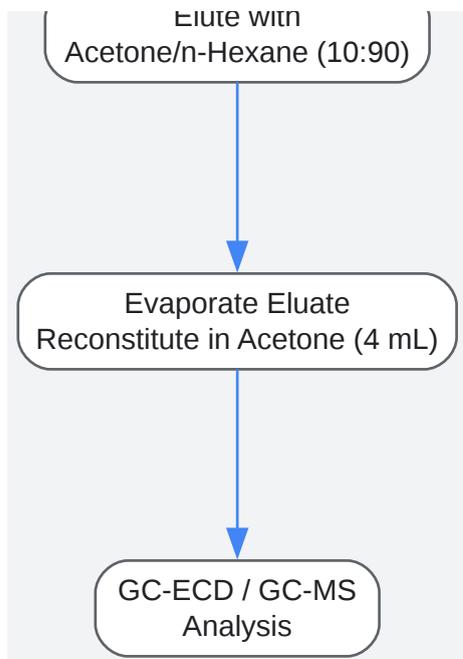
- **SPE Preparation:** Pre-condition a Florisil solid-phase extraction (SPE) cartridge (1 g, 6 mL) with 6 mL of *n*-hexane and discard the eluent.
- **Loading and Elution:** Load the *n*-hexane solution from the reconstitution step onto the cartridge. Elute the analyte with 10 mL of an acetone/*n*-hexane mixture (10:90, v/v).
- **Final Concentration:** Evaporate the eluate to dryness and reconstitute the final residue in 4 mL of acetone for instrumental analysis.

Instrumental Analysis

- **GC-ECD Analysis:**
 - **Column:** Agilent Ultra 2 capillary column (50 m × 320 µm i.d. × 0.17 µm film thickness).
 - **Oven Program:** Hold at 150°C for 1 min, then increase to 280°C at 15°C/min and hold for 7 min.
 - **Retention Time:** **Picoxystrobin** elutes at approximately 7.7 minutes.
- **Confirmation:**
 - Analysis can be performed using GC-MS in selected ion monitoring (SIM) mode. Characteristic ions for **picoxystrobin** include *m/z* 145.0, 173.0, 303.0, and 335.0 [2].

The workflow for this analytical method is summarized in the following diagram:





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Frequently Asked Questions (FAQs)

Q: What is the basis for the 3-day PHI for picoxystrobin on cucumbers? A: The 3-day PHI is determined through field residue trials. Studies show that residues of **picoxystrobin** dissipate rapidly, with a half-life of about 3.4 days. By the 3rd day, residue levels fall to 0.029 mg/kg, which is significantly below the maximum residue limit (MRL) of 0.5 mg/kg established in China. Risk assessments confirm that these residue levels pose negligible risk to consumers [1].

Q: How does the dissipation rate of picoxystrobin compare to other strobilurin fungicides? A: **Picoxystrobin** degrades relatively quickly. In the same cucumber study, **pyraclostrobin**, another strobilurin fungicide, had a longer half-life of up to 8.2 days [1]. This highlights the importance of compound-specific residue data and underscores that **picoxystrobin's** short persistence contributes to its favorable safety profile when used correctly.

Q: My research involves other cucurbit crops. Is the 3-day PHI universally applicable? A: While the 3-day PHI is scientifically validated for cucumbers, it may not be directly transferable to other crops. For example, a study on **oriental melon** also demonstrated a short half-life of 3.4-3.7 days for **picoxystrobin** and found no health risks from the application [2]. However, official PHIs can vary by crop and regional

regulations. You should consult local regulatory authorities for crop-specific PHIs or conduct supervised field trials to generate the necessary data.

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References

1. Dissipation, residues and risk assessment of pyraclostrobin and... [pubmed.ncbi.nlm.nih.gov]
2. Residue analysis of picoxystrobin in oriental melon using ... [pmc.ncbi.nlm.nih.gov]

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Address: Ontario, CA 91761, United States

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